

Preparing M8891 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: M8891

Cat. No.: B608796

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the preparation of stock solutions of **M8891** (CAS 1464842-09-8), a potent and reversible inhibitor of Methionine Aminopeptidase-2 (MetAP-2).^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in preclinical studies investigating the antiangiogenic and antitumoral activities of **M8891**.^{[1][5][6][7]} This document outlines the necessary materials, step-by-step procedures for creating stock solutions for both in vitro and in vivo applications, and recommended storage conditions. Additionally, it summarizes the key chemical and biological properties of **M8891** and provides a diagram of its mechanism of action.

Introduction

M8891 is an orally bioavailable small molecule that selectively inhibits MetAP-2, an enzyme crucial for the maturation of new proteins.^{[1][4][8]} By inhibiting MetAP-2, **M8891** impairs protein synthesis, which in turn suppresses the proliferation of endothelial cells, a key process in angiogenesis (the formation of new blood vessels).^{[1][5]} Tumors rely on angiogenesis for growth and metastasis, making MetAP-2 an attractive target for cancer therapy.^{[3][5]} Preclinical studies have demonstrated the antiangiogenic and antitumor efficacy of **M8891**, both as a monotherapy and in combination with other agents.^{[1][3][6]} The protocols detailed below will guide researchers in preparing **M8891** for laboratory use.

M8891: Chemical and Biological Properties

A summary of the key quantitative data for **M8891** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	385.37 g/mol	[9]
CAS Number	1464842-09-8	[2]
Purity	>98%	[9]
Appearance	Solid powder	[9]
IC ₅₀ (MetAP-2)	54 nM	[2]
K _i (MetAP-2)	4.33 nM	[2]
IC ₅₀ (MetAP-1)	>10 µM	[2]
IC ₅₀ (HUVEC proliferation)	20 nM	[2]

Experimental Protocols

Preparing a 10 mM DMSO Stock Solution for In Vitro Use

This protocol is suitable for preparing a concentrated stock solution of **M8891** for use in cell-based assays.

Materials:

- **M8891** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing:** Accurately weigh out the desired amount of **M8891** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.85 mg of **M8891**.
- **Dissolution:** Add the appropriate volume of DMSO to the **M8891** powder. For a 10 mM solution, add 1 mL of DMSO for every 3.85 mg of **M8891**.
- **Mixing:** Vortex the solution thoroughly until the **M8891** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[10\]](#)
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[10\]](#) Protect from light.[\[2\]](#)[\[10\]](#)

Preparing a Dosing Solution for In Vivo Use

This protocol provides two options for formulating **M8891** for oral administration in animal models.

Materials:

- **M8891** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl) or Corn oil
- Sterile tubes
- Vortex mixer

Protocol Option 1: PEG300/Tween-80/Saline Formulation[\[2\]](#)

- Prepare a concentrated DMSO stock: Prepare a 20.8 mg/mL stock solution of **M8891** in DMSO.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly: Vortex the mixture until it is homogeneous.
- Add Tween-80: Add 50 μ L of Tween-80 and mix again.
- Final dilution: Add 450 μ L of saline to bring the final volume to 1 mL. The final concentration will be 2.08 mg/mL.
- Use: This formulation yields a clear solution.

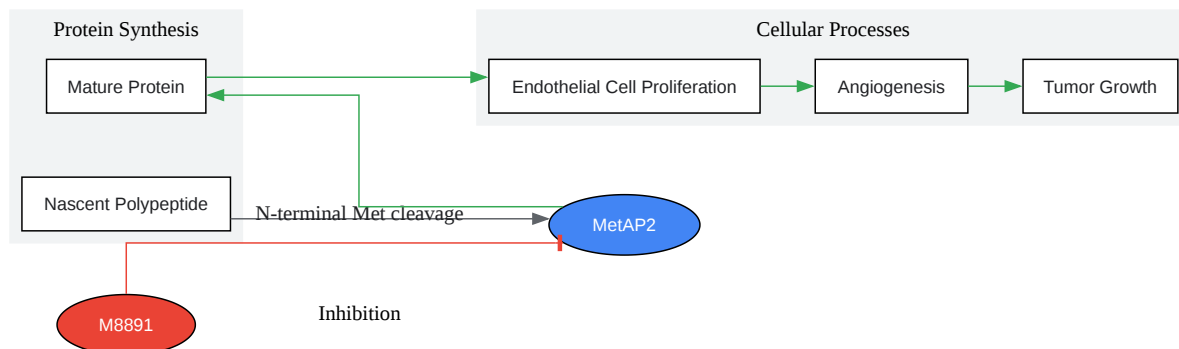
Protocol Option 2: Corn Oil Formulation^[2]

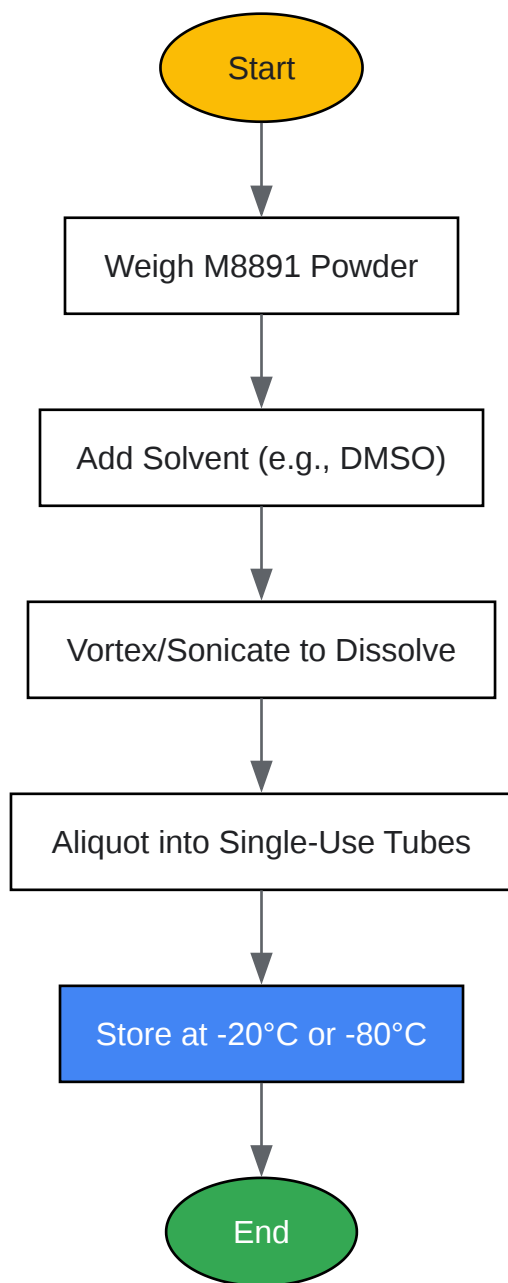
- Prepare a concentrated DMSO stock: Prepare a 20.8 mg/mL stock solution of **M8891** in DMSO.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly: Vortex the mixture until it is homogeneous. The final concentration will be 2.08 mg/mL.
- Use: This formulation also yields a clear solution.

Note on In Vivo Formulations: If the continuous dosing period exceeds half a month, the suitability of these protocols should be carefully considered.^[2]

M8891 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **M8891** and the workflow for preparing a stock solution.





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